

(5-Bromopyrimidin-2-yl)methanol molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (5-Bromopyrimidin-2-yl)methanol

Cat. No.: B049384

[Get Quote](#)

In-Depth Technical Guide: (5-Bromopyrimidin-2-yl)methanol

For researchers, scientists, and professionals in drug development, a thorough understanding of chemical intermediates is paramount. This guide provides a detailed overview of **(5-Bromopyrimidin-2-yl)methanol**, a heterocyclic compound with applications in medicinal chemistry and organic synthesis.

Core Compound Data

(5-Bromopyrimidin-2-yl)methanol is a substituted pyrimidine derivative. The presence of a bromine atom and a hydroxymethyl group makes it a versatile building block for the synthesis of more complex molecules.

Physicochemical Properties

A summary of the key quantitative data for **(5-Bromopyrimidin-2-yl)methanol** is presented below.

Property	Value	Reference
Molecular Formula	C ₅ H ₅ BrN ₂ O	[1][2][3][4]
Molecular Weight	189.01 g/mol	[2][3][4]
CAS Number	22433-12-1	[1][3][4]
Appearance	Solid	[1]
Purity	Typically ≥95%	[1][5]
InChI Key	ZRHVXSBXNUJBGF- UHFFFAOYSA-N	[1][2]

Experimental Protocols

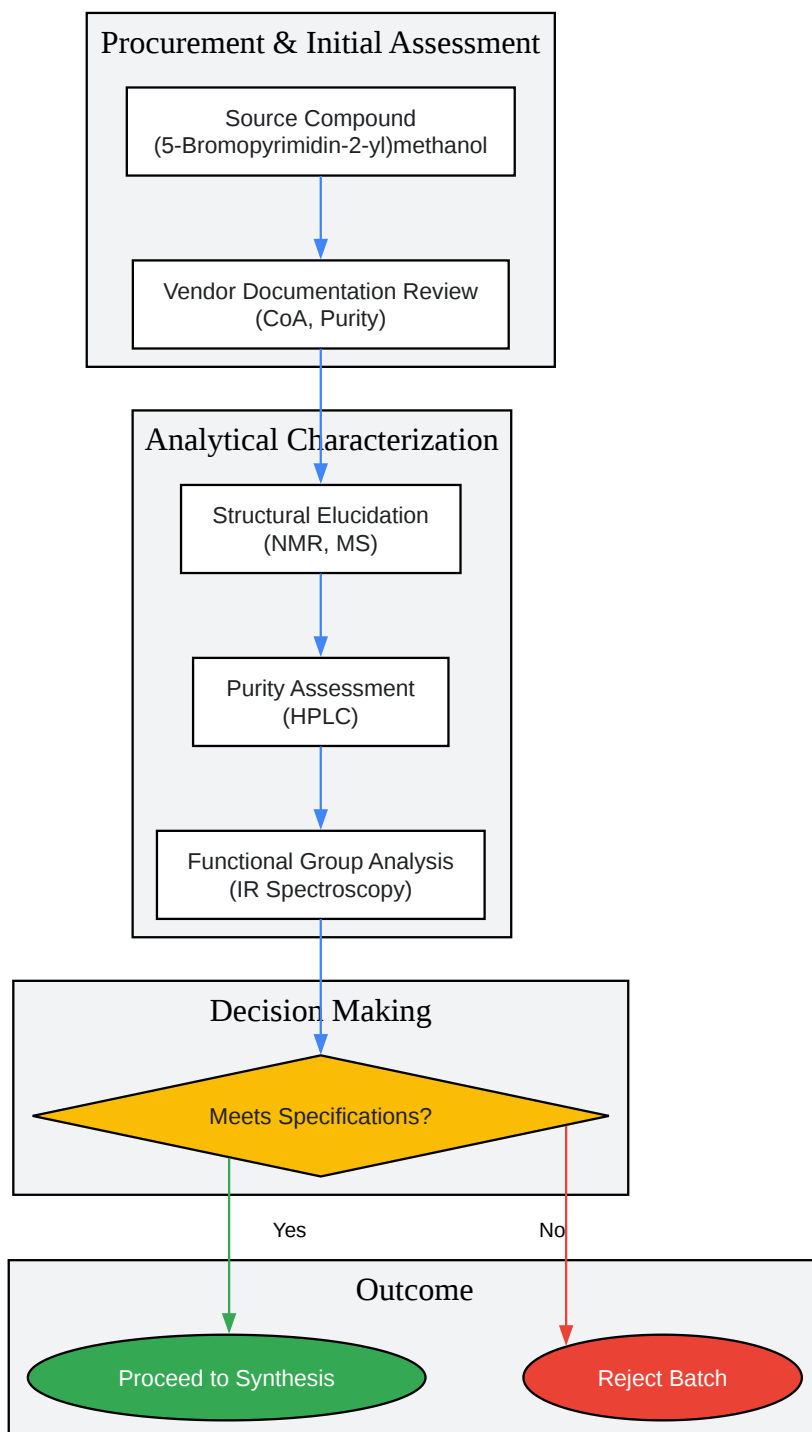
Detailed experimental protocols for the synthesis and purification of **(5-Bromopyrimidin-2-yl)methanol** are often proprietary or published in peer-reviewed scientific literature. However, a general methodological approach for its synthesis could involve the reduction of a corresponding carboxylic acid or ester, or the formylation of a related bromopyrimidine followed by reduction.

A standard analytical workflow for the characterization of **(5-Bromopyrimidin-2-yl)methanol** would typically involve the following techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: To elucidate the chemical structure and confirm the connectivity of atoms. Both ¹H NMR and ¹³C NMR would be employed.
- Mass Spectrometry (MS): To determine the molecular weight and confirm the elemental composition. High-resolution mass spectrometry (HRMS) would provide a precise mass measurement.
- High-Performance Liquid Chromatography (HPLC): To assess the purity of the compound. A suitable column and mobile phase would be selected to achieve optimal separation of the target compound from any impurities.
- Infrared (IR) Spectroscopy: To identify the presence of key functional groups, such as the hydroxyl (-OH) group.

Conceptual Workflow: Compound Analysis

The following diagram illustrates a typical workflow for the procurement and analysis of a chemical intermediate like **(5-Bromopyrimidin-2-yl)methanol** in a research and development setting.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (5-Bromopyrimidin-2-yl)methanol | CymitQuimica [cymitquimica.com]
- 2. (5-Bromopyrimidin-2-yl)methanol | C₅H₅BrN₂O | CID 20557619 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. labsolu.ca [labsolu.ca]
- 4. capotchem.com [capotchem.com]
- 5. (5-Bromopyrimidin-2-yl)methanol | CAS#:22433-12-1 | Chemsrce [chemsrc.com]
- To cite this document: BenchChem. [(5-Bromopyrimidin-2-yl)methanol molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b049384#5-bromopyrimidin-2-yl-methanol-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com